

Cox-2-IN-16 IC50 value and inhibitory concentration

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Compound Focus: Cox-2-IN-16

Cat. No.: S12882852

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Quantitative Data and Compound Profile

The table below summarizes the core technical data available for **COX-2-IN-16**.

Property	Value / Description
IC50 for COX-2	102 µM [1]
CAS Number	1610894-92-2 [1]
Molecular Formula	C19H12BrN3O2 [1]
Molecular Weight	394.22 g/mol [1]
In Vivo Activity	100 mg/kg (oral) showed 42% reduction in edema formation in a rat paw edema model [1]
Additional Bioactivity	Inhibits nitric oxide (NO) production and shows anti-inflammatory activity [1]

Structural Insights and Selectivity

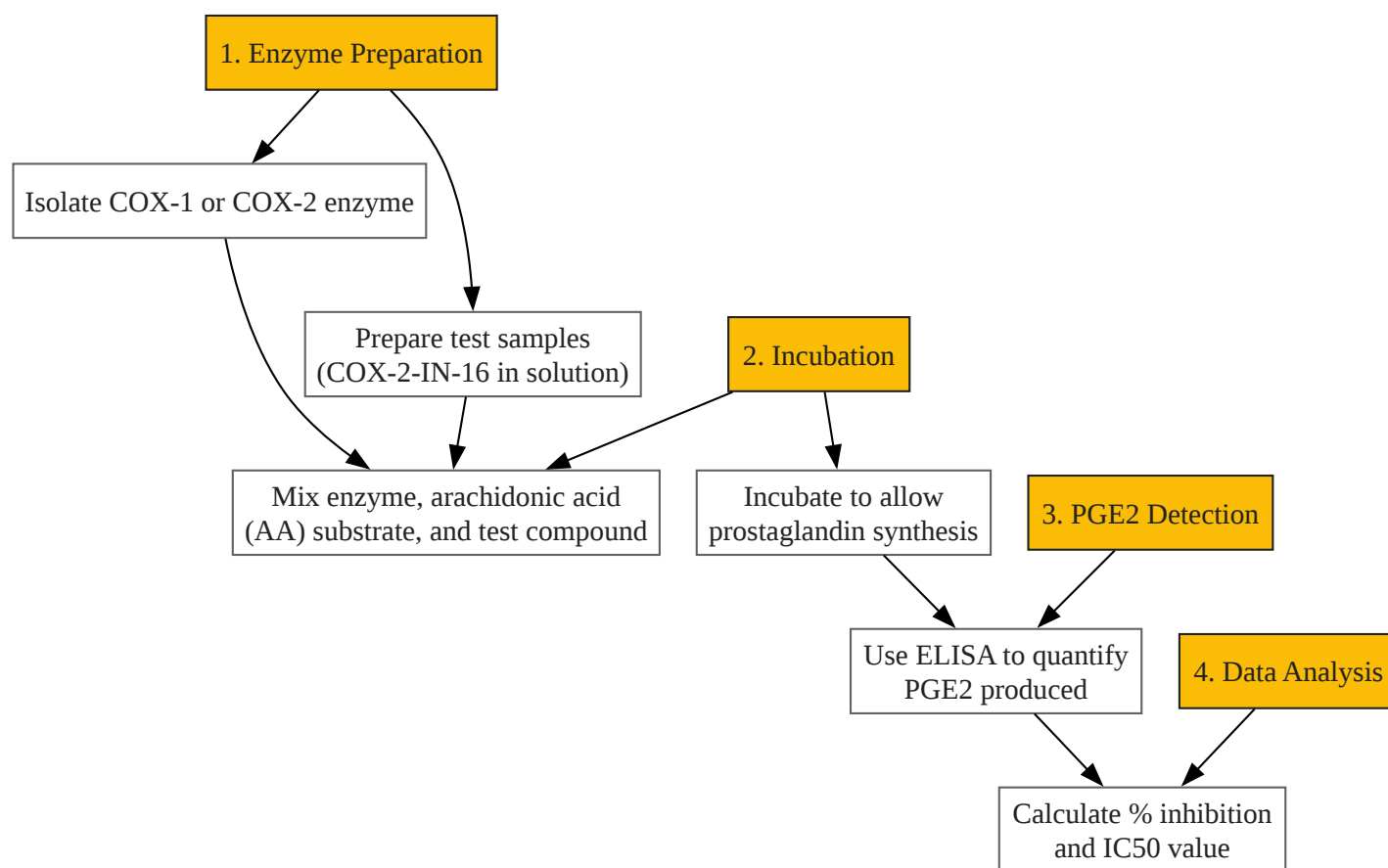
COX-2-IN-16 is described as a potent and selective COX-2 inhibitor [1]. Its selectivity can be understood by the structural differences between the COX enzyme isoforms.

- **Key Structural Difference:** A central structural requirement for COX-2 selectivity is the presence of a **Valine (Val523) residue** in the active site of COX-2, which is replaced by a bulkier **Isoleucine (Ile523) in COX-1**. This difference creates a larger, more accessible side pocket in COX-2 that selective inhibitors are designed to bind [2] [3] [4].
- **Common Structural Motifs:** Many selective COX-2 inhibitors, or "coxibs," are **diarylheterocycles** featuring a central five-membered ring (like pyrazole or isoxazole) with two aromatic substituents. They often incorporate polar groups such as sulfonamide (-SO₂NH₂) or sulfonylmethyl (-SO₂CH₃) that form hydrogen bonds with specific residues (e.g., His90, Gln192, Arg513) in the COX-2 side pocket, further enhancing selectivity and binding affinity [3] [5].

Experimental Protocol for COX Inhibition

While a specific protocol for **COX-2-IN-16** was not available, the following established ELISA-based method is widely used to determine the IC₅₀ values of COX inhibitors and could be applied to this compound [6]. The workflow involves incubating the enzyme with the test compound and measuring the resulting prostaglandin output.

The following diagram outlines the key steps in this experimental workflow:



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Protocol Steps in Detail [6]:

- **Enzyme Preparation:** The first part of the assay involves isolating the COX-1 and COX-2 enzymes. This process takes approximately 3 hours for COX-1 and 24 hours for COX-2.
- **Incubation:** The test compound (**COX-2-IN-16**) is incubated with the COX enzyme and its substrate, arachidonic acid (AA). This reaction is carried out in the presence or absence of the inhibitor to generate prostaglandins. The incubation phase typically takes about 20 hours.
- **PGE2 Detection:** The amount of Prostaglandin E2 (PGE2) produced by the enzymatic reaction is directly quantified using a commercially available PGE2-specific ELISA kit. This high-throughput method directly measures cyclooxygenase activity and requires little enzyme material.
- **Data Analysis:** The IC50 value (the concentration that inhibits 50% of enzyme activity) is calculated by comparing PGE2 levels in the presence of various concentrations of the inhibitor to the uninhibited

control.

Research Context and Further Directions

- **Current Marketed Inhibitors:** The search for selective COX-2 inhibitors was driven by the need to reduce gastrointestinal side effects associated with non-selective NSAIDs. **Celecoxib (Celebrex)** is the primary COX-2 inhibitor currently marketed in the U.S., with others like **etoricoxib** available elsewhere [7] [8]. Several others (e.g., rofecoxib, valdecoxib) were withdrawn from the market due to cardiovascular safety concerns [2] [7] [8].
- **Emerging Research Applications:** Interest in COX-2 inhibition continues due to its role in pathological processes beyond inflammation, notably in **cancer**. COX-2 is overexpressed in many cancers, and inhibitors are being investigated for their role in chemotherapy and in overcoming multidrug resistance [2] [5].
- **Modern Discovery Techniques:** The development of new COX-2 inhibitors increasingly uses **Quantitative Structure-Activity Relationship (QSAR) models** and machine learning to predict the bioactivity of novel compounds, helping to guide the synthesis of more potent and safer agents [9].

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